Essential Safety and Handling Guide for Investigational Compound IMM-01

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Compound of Interest

Compound Name:	*IMM-01*
CAS No.:	*218795-74-5*
Cat. No.:	*B608080*

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Date of Issue: December 12, 2025

IMPORTANT NOTE FOR RESEARCHERS: The designation "**IMM-01**" has been associated with multiple investigational compounds in scientific literature, including a small molecule agonist of mDia-related formins and a recombinant SIRPα-Fc fusion protein. The handling, personal protective equipment (PPE), and disposal protocols can vary significantly based on the compound's specific chemical and biological properties.

Before proceeding, it is imperative to identify the precise nature of the **IMM-01** compound in your possession and consult the official Safety Data Sheet (SDS) provided by the manufacturer or supplier. This guide provides general safety and logistical information based on best practices for handling investigational small molecules and biologics. The information herein should supplement, not replace, the compound-specific SDS.

Immediate Safety and Hazard Information

Proper handling of any investigational compound is crucial to ensure personnel safety and maintain experimental integrity. The following tables summarize general PPE and immediate

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handling precautions for two potential classes of compounds designated as **IMM-01**.

Table 1: Personal Protective Equipment (PPE) Recommendations by Compound Class

PPE Category	Small Molecule (General)	Biologic (e.g., Recombinant Protein)
Primary Engineering Controls	Certified Chemical Fume Hood	Biological Safety Cabinet (Class II)
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Double-gloving recommended.	Nitrile or latex gloves.[1]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[1] Face shield if splash hazard exists.	Safety glasses with side shields. Goggles and face shield if splash hazard exists.
Body Protection	Lab coat (chemical-resistant recommended).	Lab coat.[1]
Respiratory Protection	Generally not required if handled in a fume hood. Use a NIOSH-approved respirator if aerosolization is possible outside of a containment device.	Generally not required if handled in a biosafety cabinet. Use a respirator if aerosolization is a risk.

Table 2: Emergency Exposure Procedures

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Exposure Route	First Aid Measures
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Experimental Protocol: General Handling and Reconstitution

This protocol outlines a general procedure for the safe handling and reconstitution of a lyophilized investigational compound. Always refer to the manufacturer's specific instructions for your compound.

Objective: To safely reconstitute a lyophilized form of an investigational compound for experimental use.

Materials:

- Appropriate PPE (as outlined in Table 1)
- Lyophilized **IMM-01** vial
- Sterile, appropriate solvent/buffer (as specified by the supplier)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer

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- Sharps container for needle/syringe disposal (if applicable)

Procedure:

- Preparation:
  - Don all required PPE before entering the designated handling area (fume hood or biosafety cabinet).
  - Wipe down the work surface with an appropriate disinfectant (e.g., 70% ethanol).
  - Allow the vial of lyophilized compound to equilibrate to room temperature before opening to prevent condensation.
- Reconstitution:
  - Carefully remove the cap from the vial.
  - Slowly add the specified volume of the recommended sterile solvent/buffer to the vial, avoiding forceful streams that could cause the powder to become airborne.
  - Replace the cap and gently swirl or vortex the vial until the compound is completely dissolved. Avoid vigorous shaking that could denature a protein-based compound.
- Aliquoting and Storage:
  - Once dissolved, draw up the solution and dispense it into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
  - Clearly label each aliquot with the compound name, concentration, and date of preparation.
  - Store the aliquots at the recommended temperature (e.g., -20°C or -80°C) as specified in the product datasheet.
- Cleanup:

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- Dispose of all used pipette tips, vials, and other contaminated materials in the appropriate hazardous waste container.[2][3]
- Wipe down the work surface again with disinfectant.
- Remove and dispose of gloves and other disposable PPE.
- Wash hands thoroughly with soap and water.

Disposal Plan for Unused IMM-01 and Contaminated Materials

Disposal of investigational drugs must comply with institutional, local, and federal regulations.[2][4] The following provides a general framework for disposal.

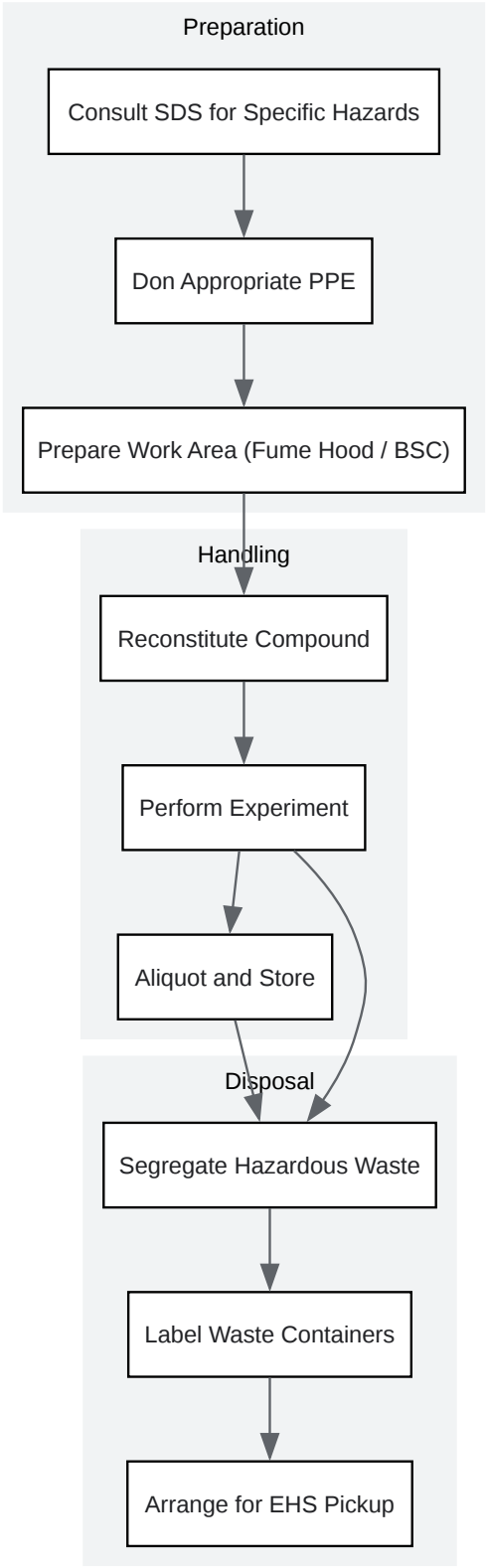
Table 3: Disposal Guidelines

Waste Stream	Disposal Procedure
Unused/Expired IMM-01	Should be disposed of as hazardous chemical or biomedical waste through your institution's Environmental Health and Safety (EHS) office.[2][4] Do not dispose of down the drain.
Contaminated Labware (Vials, Pipette Tips, etc.)	Place in a designated, labeled hazardous waste container.[2] For biologics, this may be a biohazard waste container.
Contaminated PPE (Gloves, Lab Coat)	Dispose of in the appropriate hazardous or biohazardous waste stream as directed by your institution's EHS.
Sharps (Needles, Syringes)	Dispose of immediately in a designated, puncture-proof sharps container.

Mandatory Visualizations

Diagram 1: Workflow for Safe Handling of Investigational Compounds

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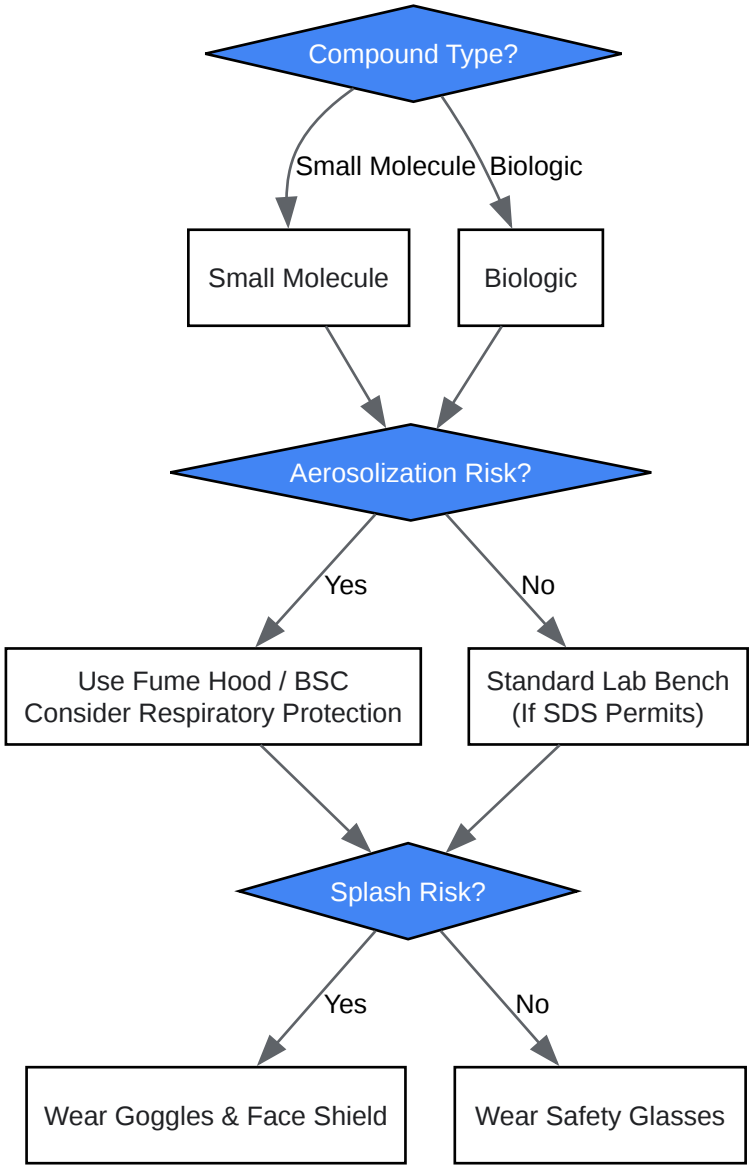


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Caption: Workflow for the safe handling of investigational compounds.

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Diagram 2: Personal Protective Equipment (PPE) Decision Pathway



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Caption: Decision pathway for selecting appropriate PPE.

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